

"structural comparison of potassium glycolate hemihydrate and glycolic acid"

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Compound of Interest

Compound Name: Potassium glycolate

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A Structural Comparison: Potassium Glycolate Hemihydrate and Glycolic Acid

For Researchers, Scientists, and Drug Development Professionals

This guide provides an objective comparison of the structural and physicochemical properties of **potassium glycolate** hemihydrate and its parent compound, glycolic acid. The information presented is supported by experimental data to assist in understanding the distinct characteristics of the salt versus the free acid form, which is critical for applications in drug formulation and development where the choice between a salt and a free acid can significantly impact properties like solubility, stability, and bioavailability.

I. Comparative Physicochemical and Crystallographic Data

The following table summarizes the key quantitative data for **potassium glycolate** hemihydrate and glycolic acid, offering a direct comparison of their fundamental properties.

Property	Potassium Glycolate Hemihydrate	Glycolic Acid
Molecular Formula	$K(C_2H_3O_3) \cdot 0.5H_2O$ [1]	$C_2H_4O_3$ [2]
Molecular Weight	~138.21 g/mol (anhydrous salt is 114.14 g/mol) [3] [4]	76.05 g/mol [5] [6]
Appearance	White crystalline solid [3]	White or transparent, crystalline, odorless powder [2] [7]
Crystal System	Monoclinic [1]	Monoclinic [8]
Space Group	$P2_1/m$ [1]	$P2_1/c$ [8]
Unit Cell Parameters	$a = 5.8982(1) \text{ \AA}$ $b = 7.2515(1) \text{ \AA}$ $c = 11.0270(1) \text{ \AA}$ $\beta = 102.253(1)^\circ$ $V = 460.890(11) \text{ \AA}^3$ [1]	$a = 8.9649 \text{ \AA}$ $b = 10.5634 \text{ \AA}$ $c = 7.8261 \text{ \AA}$ $\beta = 115.083^\circ$ [8]
Melting Point ($^\circ\text{C}$)	Not clearly defined; dehydration occurs first.	75-80 $^\circ\text{C}$ [2] [9]
Decomposition Temp ($^\circ\text{C}$)	Dehydrates at approximately 60 $^\circ\text{C}$ [1]	100 $^\circ\text{C}$ [2]
Density	Not specified in search results.	~1.49 g/cm ³ at 25 $^\circ\text{C}$ [2]
Solubility	High solubility in water. [3]	Very good solubility in water; also soluble in alcohols, acetone, acetic acid, and ethyl acetate. [2] [7]

II. Structural and Bonding Insights

The primary structural difference between glycolic acid and **potassium glycolate** hemihydrate lies in the deprotonation of the carboxylic acid group to form the carboxylate salt. In glycolic acid, the carboxylic acid group (-COOH) can act as a hydrogen bond donor and acceptor. In the solid state, glycolic acid molecules form a three-dimensional hydrogen-bonded network.[\[8\]](#)

In **potassium glycolate** hemihydrate, the potassium ion (K^+) is coordinated to the oxygen atoms of the glycolate anion and water molecules. The crystal structure is a hemihydrate, indicating the presence of one water molecule for every two **potassium glycolate** units.^[1] The formation of the potassium salt significantly alters the electronic distribution within the carboxylate group, leading to changes in bond lengths and vibrational frequencies observed in spectroscopic analyses. The ionic nature of the potassium salt is responsible for its high water solubility.^[3]

III. Experimental Protocols

Detailed methodologies for the key experiments cited in the comparison are provided below.

Single-Crystal X-ray Diffraction

Single-crystal X-ray diffraction is a technique used to determine the precise arrangement of atoms within a crystal.

- **Crystal Growth:** Suitable single crystals of the compound are grown. For **potassium glycolate** hemihydrate, this can be achieved through methods like freeze-drying, evaporation, and liquid phase diffusion.^[1]
- **Crystal Mounting:** A crystal of suitable size and quality (typically >0.1 mm in all dimensions) is mounted on a goniometer head.^[10]
- **Data Collection:** The mounted crystal is placed in an X-ray diffractometer and irradiated with a monochromatic X-ray beam. As the crystal is rotated, the diffraction pattern is recorded by a detector.^[10] The angles and intensities of the diffracted X-rays are measured.
- **Structure Solution and Refinement:** The collected diffraction data is processed to determine the unit cell dimensions and space group. The atomic positions are then determined using computational methods, and the structural model is refined to best fit the experimental data.^[10]

Fourier Transform Infrared (FTIR) Spectroscopy

FTIR spectroscopy is used to identify functional groups in a molecule by measuring the absorption of infrared radiation.

- **Sample Preparation:** A small amount of the solid sample is typically mixed with potassium bromide (KBr) and pressed into a pellet, or analyzed directly using an attenuated total reflectance (ATR) accessory.
- **Data Acquisition:** The sample is placed in the path of an infrared beam. The instrument measures the frequencies at which the sample absorbs radiation.
- **Spectral Analysis:** The resulting spectrum is a plot of infrared absorption versus wavenumber. The positions and intensities of the absorption bands are characteristic of the functional groups present. For example, the strong C=O stretching vibration of the carboxylic acid in glycolic acid will be at a different frequency than the carboxylate anion stretch in **potassium glycolate**.

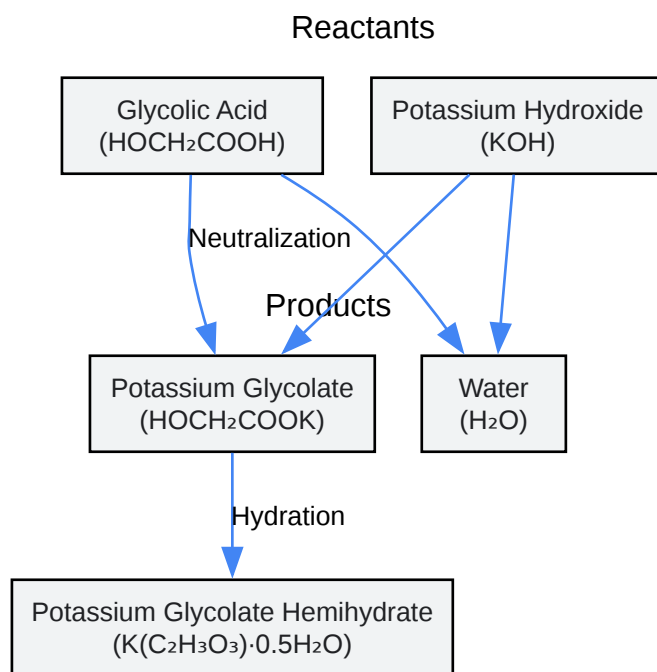
Thermogravimetric Analysis (TGA)

TGA measures the change in mass of a sample as a function of temperature in a controlled atmosphere.

- **Sample Preparation:** A small, accurately weighed amount of the sample is placed in a TGA sample pan.
- **Instrumentation:** The sample is placed in a furnace equipped with a microbalance. A purge gas (e.g., nitrogen or air) is passed over the sample.
- **Heating Program:** The sample is heated at a controlled rate over a defined temperature range.
- **Data Analysis:** The TGA curve plots the percentage of mass loss against temperature. The temperatures at which significant mass loss occurs correspond to events such as dehydration or decomposition.^[11] For **potassium glycolate** hemihydrate, TGA can be used to determine the temperature at which it loses its water of hydration.^[1]

IV. Visualizing the Structural Relationship

The following diagram illustrates the chemical transformation from glycolic acid to **potassium glycolate** hemihydrate.



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